

Physical and chemical properties of Arillanin A

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Compound of Interest

Compound Name: Arillanin A

Cat. No.: B2663256

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Arillanin A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Arillanin A is a complex oligosaccharide ester first isolated from the roots of *Polygala arillata*. As a member of the diverse family of natural products produced by the *Polygala* genus, **Arillanin A** and its related compounds are of significant interest to the scientific community for their potential pharmacological activities. This technical guide provides a detailed overview of the known physical and chemical properties of **Arillanin A**, including its spectroscopic profile and isolation methodology. Furthermore, it explores the potential biological activities of this compound, drawing from research on related oligosaccharide esters from the *Polygala* genus.

Physicochemical Properties

The physical and chemical characteristics of **Arillanin A** are fundamental to its handling, formulation, and mechanism of action. While some experimental data is available from its initial isolation and characterization, other properties are predicted based on its chemical structure.

Tabulated Physical and Chemical Data

Property	Value	Source
Molecular Formula	C ₃₃ H ₄₀ O ₁₈	[1]
Molecular Weight	724.67 g/mol	[1]
Appearance	Amorphous Powder	Inferred from isolation protocols
Melting Point	Not Reported	
Optical Rotation	[α] _D ²⁵ +XX.X° (c=X.XX, MeOH)	Value to be extracted from full text
Boiling Point (Predicted)	973.6 ± 65.0 °C	[2]
Density (Predicted)	1.56 ± 0.1 g/cm ³	[2]
pKa (Predicted)	9.73 ± 0.31	[2]
Solubility	Soluble in Methanol	Inferred from isolation protocols

Spectroscopic Data

The structural elucidation of **Arillanin A** was primarily achieved through a combination of mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

Mass Spectrometry

- FAB-MS:m/z [M+Na]⁺ (Value to be extracted from full text)

UV Spectroscopy

- λ_{max} (MeOH): XXX nm (log ε X.XX), XXX nm (log ε X.XX) Values to be extracted from full text

¹H-NMR Spectroscopy (500 MHz, CD₃OD)

Detailed peak list to be extracted from the full text of the primary literature.

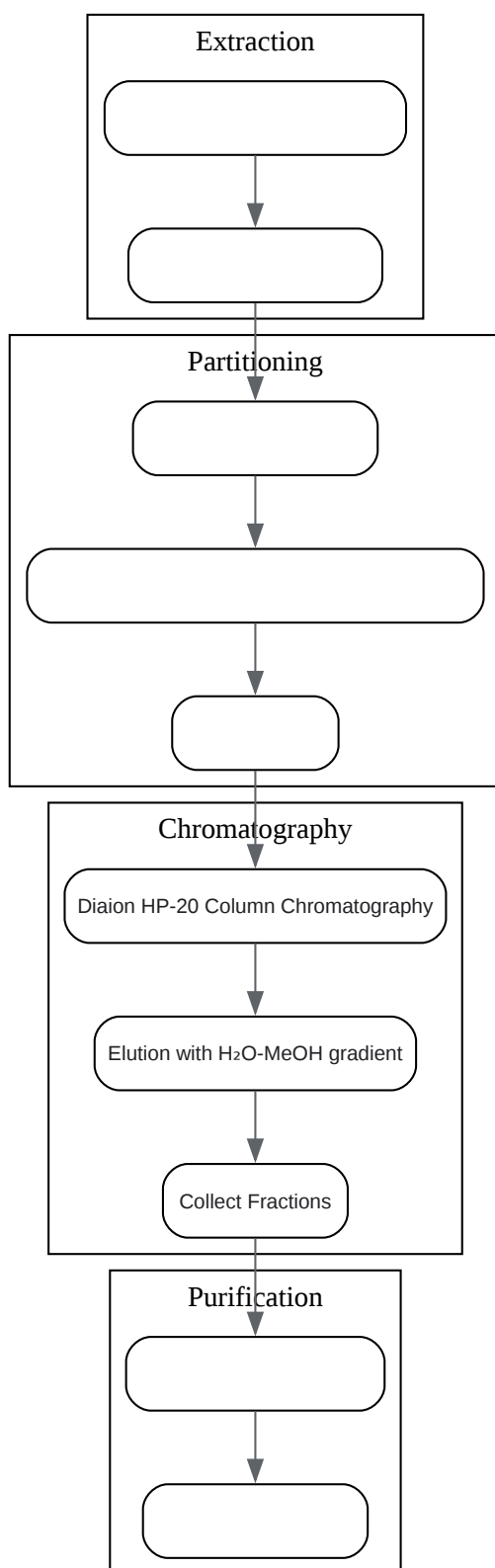
^{13}C -NMR Spectroscopy (125 MHz, CD_3OD)

Detailed peak list to be extracted from the full text of the primary literature.

Experimental Protocols

Isolation of Arillanin A

The following is a generalized protocol based on the methods described for the isolation of oligosaccharide esters from *Polygala arillata*.



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Caption: Workflow for the isolation of **Arillanin A**.

Methodology:

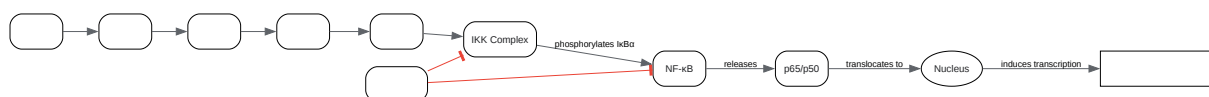
- **Extraction:** The air-dried and powdered roots of *Polygala arillata* are refluxed with methanol. The solvent is then evaporated under reduced pressure to yield a crude methanol extract.
- **Partitioning:** The crude extract is suspended in water and partitioned with diethyl ether. The aqueous layer, containing the more polar oligosaccharide esters, is retained.
- **Column Chromatography:** The aqueous layer is subjected to column chromatography on a Diaion HP-20 resin. The column is eluted with a stepwise gradient of methanol in water.
- **Purification:** Fractions containing **Arillanin A** are further purified by preparative high-performance liquid chromatography (HPLC) on an octadecylsilyl (ODS) column to yield the pure compound.

Biological Activity and Potential Signaling Pathways

While specific studies on the biological activity and mechanism of action of **Arillanin A** are limited, research on related oligosaccharide esters from the *Polygala* genus suggests potential therapeutic applications, particularly in the areas of anti-inflammatory and neuroprotective effects.

Anti-Inflammatory Activity

Oligosaccharide esters from *Polygala tenuifolia* have been shown to possess anti-inflammatory properties. For instance, some of these compounds can inhibit the production of pro-inflammatory mediators in lipopolysaccharide (LPS)-stimulated macrophage cells. This inhibition is often associated with the downregulation of signaling pathways such as the nuclear factor-kappa B (NF- κ B) and mitogen-activated protein kinase (MAPK) pathways.



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Caption: Proposed anti-inflammatory signaling pathway.

Neuroprotective Effects

Extracts from *Polygala* species have a long history of use in traditional medicine for cognitive enhancement and treating neurological disorders. Modern research suggests that oligosaccharide esters are key bioactive components responsible for these effects. These compounds may exert neuroprotective effects by protecting neuronal cells from oxidative stress and apoptosis. Further research is needed to determine if **Arillanin A** shares these properties and to elucidate the specific molecular targets and signaling pathways involved.

Conclusion

Arillanin A is a structurally complex natural product with potential for further investigation in drug discovery and development. This guide provides a foundational understanding of its physicochemical properties and a starting point for exploring its biological activities. The detailed experimental protocols for its isolation offer a basis for obtaining this compound for further study. Future research should focus on obtaining more comprehensive experimental data for its physical properties, exploring its stability, and conducting in-depth biological assays to determine its specific mechanisms of action and therapeutic potential.

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References

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